

Essential Safety and Operational Guide for N9-Isopropylolomoucine

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Compound of Interest

Compound Name: N9-Isopropylolomoucine

Cat. No.: B1666366

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N9-Isopropylolomoucine**. It includes detailed personal protective equipment (PPE) requirements, step-by-step operational procedures, and disposal plans to ensure the safe and effective use of this potent CDK inhibitor.

Chemical and Safety Data

N9-Isopropylolomoucine is a mitotic cyclin-dependent kinase (CDK) inhibitor that primarily targets CCNB1/CDK1, making it a valuable tool for cancer research[1]. Due to its biological activity, it should be handled with care as a potentially hazardous compound.

Identifier	Value
CAS Number	158982-15-1
Molecular Formula	C ₁₇ H ₂₂ N ₆ O
Molecular Weight	326.40 g/mol
Form	Solid
Storage Temperature	-20°C[1]
Storage Class	Combustible Solids[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure risk. The following table outlines the required PPE for various tasks involving **N9-Isopropylolomoucine**. Disposable PPE should not be reused[2].

Task	Required PPE	Specifications
Handling Solid Compound (Weighing, Aliquoting)	Double Gloves, Gown, Eye Protection, Respirator	Use chemotherapy-rated nitrile gloves[2]. Wear a disposable, fluid-resistant gown. Use tightly fitting safety goggles with side shields. An N95 respirator is recommended to prevent inhalation of fine particles[2][3].
Handling Solubilized Compound (Dilutions, Cell Treatment)	Double Gloves, Gown, Eye Protection	Chemotherapy-rated nitrile gloves and a fluid-resistant gown are required. Safety glasses with side shields are sufficient if there is no risk of splashing.
Spill Cleanup	Double Gloves, Gown, Eye Protection, Respirator, Shoe Covers	Use heavy-duty, chemical-impermeable gloves. Wear a disposable, fluid-resistant gown and shoe covers. A full-face respirator may be necessary for large spills[3].
Waste Disposal	Double Gloves, Gown, Eye Protection	Wear chemotherapy-rated nitrile gloves, a disposable gown, and safety glasses.

Experimental Protocols: Step-by-Step Guidance

Adherence to strict protocols is essential for safety and experimental reproducibility.

Weighing and Preparing a Stock Solution

This procedure should be performed in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize inhalation exposure.

- Preparation:
 - Don the appropriate PPE as outlined in the table above (Double Gloves, Gown, Eye Protection, Respirator).
 - Decontaminate the work surface before and after use.
 - Use a dedicated set of weighing tools (spatula, weigh paper/boat).
- Weighing:
 - Carefully tare the analytical balance with the weigh paper or boat.
 - Slowly add the solid **N9-Isopropylolomoucine** to the weigh paper until the desired mass is reached. Avoid creating dust.
 - Record the final weight.
- Solubilization:
 - **N9-Isopropylolomoucine** is soluble in DMSO.
 - Carefully transfer the weighed compound into an appropriate sterile, conical tube.
 - Add the required volume of DMSO to achieve the desired stock concentration.
 - Cap the tube securely and vortex until the compound is fully dissolved.
 - Visually inspect the solution to ensure there are no particulates.
- Storage:
 - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for up to one month or at -80°C for up to six months[1].
- Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.

Cell Treatment Protocol

- Dilution:
 - Thaw a single aliquot of the **N9-Isopropylolomoucine** stock solution.
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the final desired treatment concentrations.
 - Ensure the final concentration of DMSO in the culture medium is less than 0.5% to avoid solvent toxicity to the cells.
- Cell Plating:
 - Plate cells at the desired density in multi-well plates and allow them to adhere overnight.
- Treatment:
 - Remove the existing media from the cells.
 - Add the media containing the final concentrations of **N9-Isopropylolomoucine** to the respective wells.
 - Include a vehicle control (media with the same final concentration of DMSO) in your experiment.
- Incubation and Analysis:
 - Incubate the cells for the desired treatment duration.
 - Proceed with the planned downstream analysis (e.g., cell viability assays, western blotting).

Signaling Pathway and Experimental Workflow

CDK Signaling Pathway Inhibition

N9-Isopropylolomoucine functions as a CDK inhibitor. CDKs are crucial for cell cycle progression. The diagram below illustrates the general CDK signaling pathway and the point of inhibition.

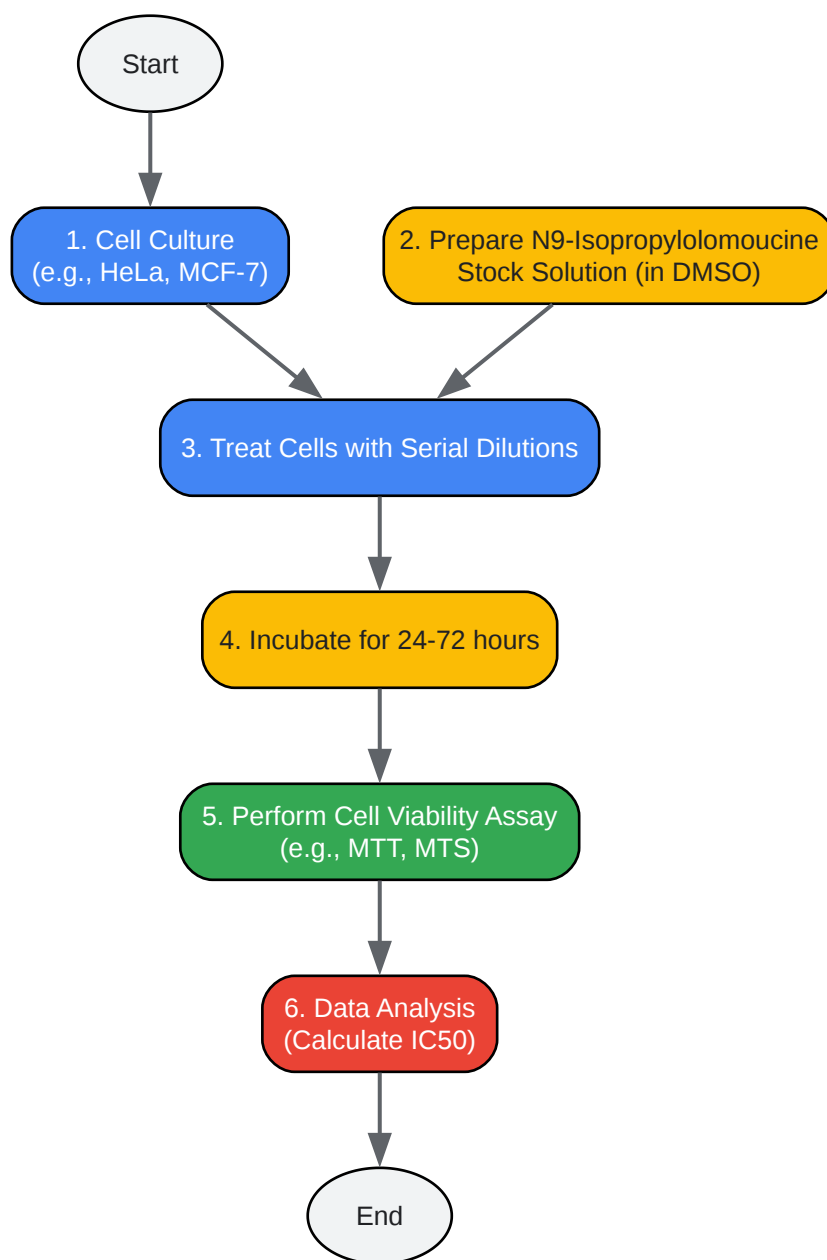


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Caption: Inhibition of Cyclin B/CDK1 by **N9-Isopropylolomoucine**, blocking G2/M transition.

Experimental Workflow for Assessing Cytotoxicity

The following diagram outlines a typical workflow for determining the cytotoxic effects of **N9-Isopropylolomoucine** on a cancer cell line.



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Caption: A typical workflow for determining the IC₅₀ value of **N9-Isopropylolomoucine**.

Disposal Plan

Proper disposal of **N9-Isopropylolomoucine** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Categorization and Disposal Procedures

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste. The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing[3]. Do not dispose of down the drain.
Contaminated Labware (Gloves, Pipette Tips, Tubes)	Place in a designated, sealed, and clearly labeled hazardous waste container (e.g., a yellow chemotherapy waste bag or a rigid sharps container for sharp items).
Liquid Waste (Stock Solutions, Media containing the compound)	Collect in a sealed, labeled, and leak-proof hazardous waste container. Do not discharge to sewer systems[3]. The container should be clearly marked as "Hazardous Chemical Waste" and list the contents.
Spill Cleanup Material	All materials used to clean a spill (absorbent pads, wipes, contaminated PPE) must be placed in a sealed hazardous waste container for disposal.

All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

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